

Solubility Profile of Triphenylphosphinechlorogold(I) in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Triphenylphosphinechlorogold

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This technical guide provides a comprehensive overview of the solubility of **Triphenylphosphinechlorogold(I)**, with the chemical formula ($C_{18}H_{15}AuClP$), a common reagent and precursor in gold-catalyzed organic synthesis. Understanding its solubility is critical for reaction setup, purification, and the development of homogeneous catalytic processes. This document outlines available quantitative and qualitative solubility data, provides a detailed experimental protocol for solubility determination, and visualizes a key chemical pathway involving this compound.

Quantitative and Qualitative Solubility Data

Precise quantitative solubility data for **Triphenylphosphinechlorogold(I)** is not extensively available in the public domain. However, qualitative descriptions from various sources and quantitative data for the parent ligand, triphenylphosphine, offer valuable insights. The following tables summarize the available information.

Table 1: Solubility of **Triphenylphosphinechlorogold(I)**

| Solvent | Chemical Formula | Qualitative Solubility | Quantitative Solubility (g/100 mL) | Temperature (°C) |
|---------------------------|----------------------------------|------------------------|------------------------------------|------------------|
| Dichloromethane | CH ₂ Cl ₂ | Soluble[1] | Data not available | Not specified |
| Acetonitrile | CH ₃ CN | Soluble[1][2] | Data not available | Not specified |
| Benzene | C ₆ H ₆ | Soluble[1] | Data not available | Not specified |
| Acetone | C ₃ H ₆ O | Soluble[1][2] | Data not available | Not specified |
| Chloroform | CHCl ₃ | Soluble[3] | Data not available | Not specified |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | Soluble | 2.5 (25 mg/mL) | Not specified |
| Ethanol | C ₂ H ₅ OH | Insoluble[1][2] | Data not available | Not specified |
| Water | H ₂ O | Insoluble[1] | Data not available | Not specified |

Table 2: Comparative Solubility of Triphenylphosphine

As a structurally related compound, the solubility of the triphenylphosphine ligand can provide an estimation of the behavior of the gold complex in various organic solvents.

| Solvent | Chemical Formula | Qualitative Solubility | Quantitative Solubility (g/100 mL) | Temperature (°C) |
|----------------------|----------------------------------|------------------------|------------------------------------|------------------|
| Toluene | C ₇ H ₈ | Soluble[4][5] | Data not available | Not specified |
| Ether | C ₄ H ₁₀ O | Soluble[4] | Data not available | Not specified |
| Xylene | C ₈ H ₁₀ | Soluble[5] | Data not available | Not specified |
| Carbon Tetrachloride | CCl ₄ | Soluble[5] | Data not available | Not specified |
| Ethanol | C ₂ H ₅ OH | Slightly Soluble[5] | Data not available | Not specified |
| Petroleum Ether | N/A | Slightly Soluble[5] | Data not available | Not specified |
| Water | H ₂ O | Insoluble[5] | Data not available | Not specified |

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of a solid organometallic compound like **Triphenylphosphinechlorogold(I)** in an organic solvent. This protocol is based on established principles for solubility testing.

Objective: To determine the saturation solubility of **Triphenylphosphinechlorogold(I)** in a given organic solvent at a specified temperature.

Materials:

- **Triphenylphosphinechlorogold(I)** (high purity)
- Anhydrous organic solvent of interest

- Analytical balance (accurate to ± 0.1 mg)
- Temperature-controlled shaker or incubator
- Thermostatically controlled water bath
- Several glass vials with screw caps and PTFE septa
- Volumetric flasks (various sizes)
- Pipettes and syringes
- Syringe filters (0.22 μm , compatible with the solvent)
- Drying oven
- Desiccator

Procedure:

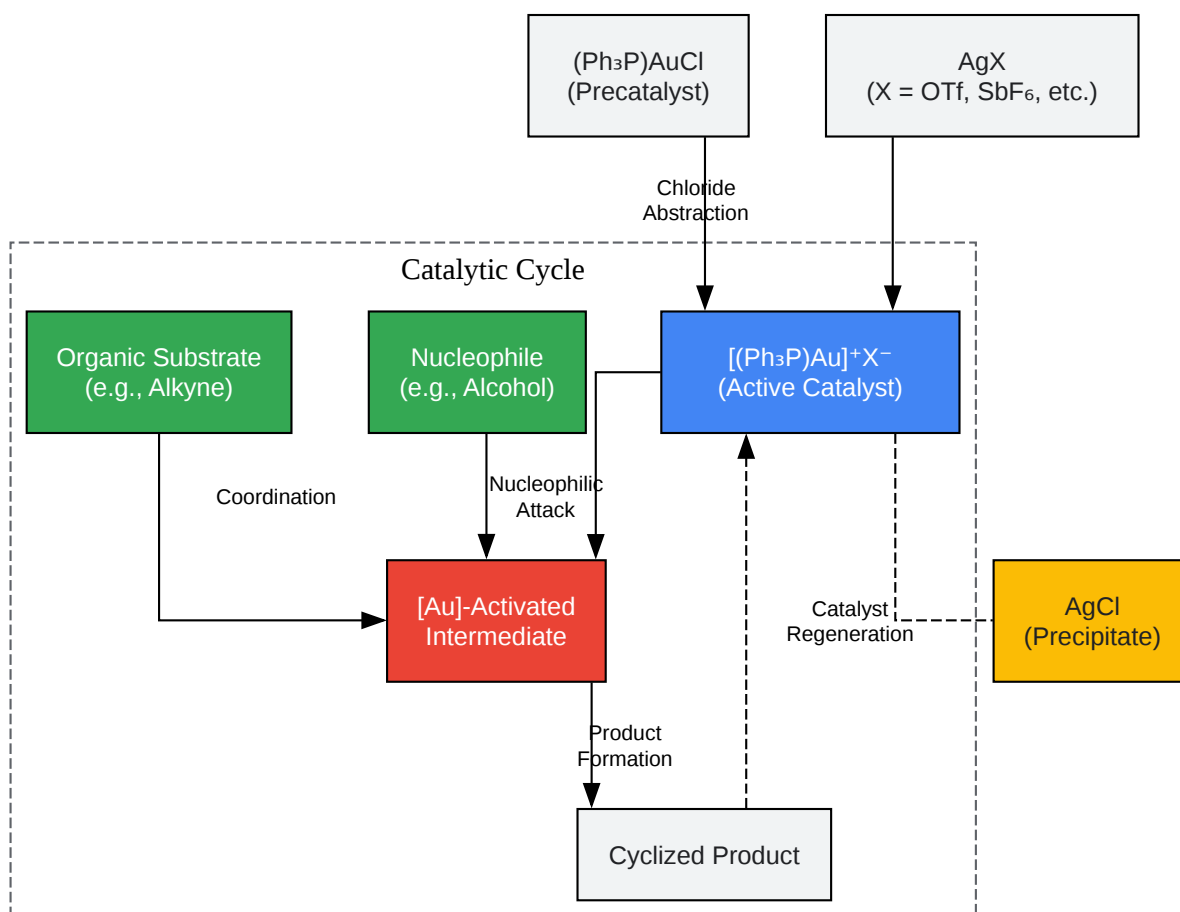
- Preparation of Saturated Solution:
 - Add an excess amount of **Triphenylphosphinechlorogold(I)** to a series of glass vials. The presence of undissolved solid is essential to ensure saturation.
 - Add a known volume of the organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution is saturated.
- Sample Withdrawal and Filtration:
 - After equilibration, stop the agitation and allow the vials to rest in the temperature-controlled environment for at least 2 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry volumetric flask. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Carefully evaporate the solvent from the volumetric flask under reduced pressure or in a fume hood.
 - Once the solvent is fully evaporated, place the flask in a drying oven at a temperature below the decomposition point of the compound until a constant weight is achieved.
 - Transfer the flask to a desiccator to cool to room temperature.
 - Weigh the flask containing the dried solute on the analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Triphenylphosphinechlorogold(I)** by subtracting the initial weight of the empty flask from the final weight.
 - Express the solubility in grams per 100 mL of solvent using the following formula:
$$\text{Solubility (g/100 mL)} = (\text{Mass of solute (g)} / \text{Volume of solvent (mL)}) \times 100$$
- Validation:
 - Repeat the experiment at least three times to ensure the reproducibility of the results.
 - Report the average solubility and the standard deviation.

Logical Workflow: Activation for Catalysis

Triphenylphosphinechlorogold(I) is a stable precursor that is often activated in situ to generate a catalytically active cationic gold(I) species. This is typically achieved by abstracting

the chloride ligand with a silver salt of a non-coordinating anion. The resulting cationic gold complex is a powerful π -acid catalyst for a variety of organic transformations.



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Caption: Activation of (Ph₃P)AuCl and a general catalytic cycle.

This in-depth guide provides essential information on the solubility of **Triphenylphosphinechlorogold(I)** for researchers and professionals in chemistry and drug development. While comprehensive quantitative data remains a gap in the literature, the provided qualitative data, comparative values for triphenylphosphine, and the detailed

experimental protocol offer a strong foundation for practical applications. The visualization of its activation pathway highlights its crucial role in modern organic synthesis.

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